

Environmental Fate and Biodegradability of Dibutyl Adipate: A Technical Guide

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Compound of Interest

Compound Name: *Dibutyl adipate*

Cat. No.: *B094505*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and biodegradability of **Dibutyl Adipate** (DBA), a widely used plasticizer and skin-conditioning agent. Understanding the environmental persistence and degradation pathways of this compound is critical for assessing its ecological risk profile. This document synthesizes available data on its physicochemical properties, abiotic degradation mechanisms, and biodegradability under various environmental conditions. Detailed experimental protocols for key assessment methods are also provided.

Physicochemical Properties of Dibutyl Adipate

A substance's physical and chemical properties are fundamental to understanding its environmental distribution and fate. **Dibutyl adipate** is a colorless, oily liquid with low water solubility and a log Kow indicating a potential for bioaccumulation. However, its ready biodegradability mitigates this potential. A summary of its key properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C14H26O4	
Molecular Weight	258.36 g/mol	[1]
CAS Number	105-99-7	[1]
Melting Point	-32.4 °C	[2][3]
Boiling Point	183 °C @ 1013 hPa	[4]
Density	0.962 g/cm ³ @ 25 °C	[1][2]
Vapor Pressure	0.021 Pa @ 25 °C	[3]
Water Solubility	35 mg/L @ 25 °C	[4]
Log Kow (Octanol-Water Partition Coefficient)	4.17	[3][4]

Environmental Fate

The environmental fate of a chemical is governed by a combination of transport and transformation processes. For **Dibutyl Adipate**, these processes include abiotic degradation (hydrolysis and photolysis) and biotic degradation (biodegradation).

Abiotic Degradation

Abiotic degradation involves the breakdown of a chemical without the involvement of biological organisms. The primary abiotic degradation pathways for **Dibutyl Adipate** are hydrolysis and, to a lesser extent, indirect photolysis.

2.1.1 Hydrolysis

Hydrolysis is a chemical reaction in which a molecule of water breaks one or more chemical bonds. The rate of hydrolysis is highly dependent on pH. **Dibutyl adipate** is stable at acidic pH but undergoes hydrolysis under neutral and alkaline conditions.[4] The hydrolysis half-lives at different pH values are summarized in Table 2.

pH	Temperature (°C)	Half-life (t½)	Test Guideline
4	50	Stable	OECD 111
7	50	1850 days	OECD 111
9	50	7.3 days	OECD 111

2.1.2 Photolysis

Direct photolysis, the breakdown of a chemical by direct absorption of light, is not expected to be a significant degradation pathway for **Dibutyl Adipate** as it does not absorb UV light in the environmentally relevant range (>290 nm).[4] However, indirect photolysis, mediated by photochemically produced reactive species such as hydroxyl radicals, can contribute to its degradation in the atmosphere and sunlit surface waters.

Biotic Degradation

Biotic degradation, or biodegradation, is the breakdown of organic matter by microorganisms. This is the primary degradation pathway for **Dibutyl Adipate** in the environment.

2.2.1 Aerobic Biodegradation

Under aerobic conditions (in the presence of oxygen), **Dibutyl Adipate** is readily biodegradable.[4] Studies following the OECD 301C guideline (Modified MITI Test) have demonstrated significant degradation over a 28-day period. The results of these studies are summarized in Table 3.

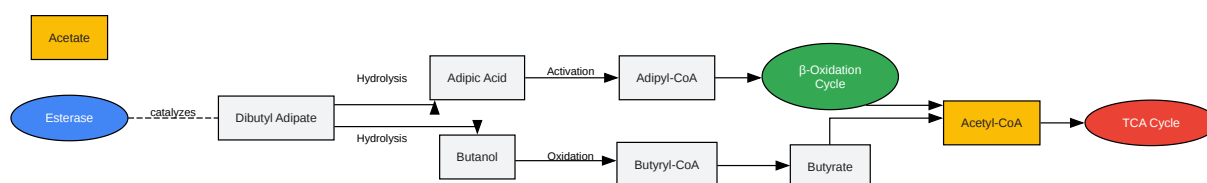
Test Guideline	Inoculum	Duration (days)	Degradation (%)	Method
OECD 301C	Activated Sludge	28	86 - 95	BOD
OECD 301C	Activated Sludge	28	100	GC

2.2.2 Anaerobic Biodegradation

There is limited experimental data available on the anaerobic biodegradation of **Dibutyl Adipate**. However, predictive models suggest that it may be susceptible to anaerobic degradation, albeit at a slower rate than aerobic degradation. The degradation of its constituent monomers, adipic acid and butanol, under anaerobic conditions is known to occur. Adipic acid can be degraded via β -oxidation, and butanol can be fermented to butyric acid and subsequently to acetate. Further research is needed to determine the specific rates and pathways of anaerobic biodegradation for **Dibutyl Adipate**.

Biodegradation Pathway

While a complete, experimentally verified signaling pathway for the microbial degradation of **Dibutyl Adipate** is not available in the literature, a putative pathway can be constructed based on the known metabolism of its hydrolysis products: adipic acid and butanol. The initial step is the enzymatic hydrolysis of the ester bonds by esterases, releasing adipic acid and butanol.



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Putative microbial degradation pathway of **Dibutyl Adipate**.

Experimental Protocols

Standardized test guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are used to assess the environmental fate and biodegradability of chemicals. The following sections provide an overview of the key experimental protocols relevant to **Dibutyl Adipate**.

OECD 301C: Ready Biodegradability - Modified MITI Test (I)

Objective: To assess the ready biodegradability of a chemical by aerobic microorganisms.

Methodology:

- **Test System:** A defined volume of mineral medium is inoculated with a relatively low concentration of microorganisms from a mixed source (e.g., activated sludge).
- **Test Substance Addition:** **Dibutyl Adipate** is added as the sole source of organic carbon at a concentration of 100 mg/L.
- **Incubation:** The test vessels are incubated in the dark at a constant temperature ($25 \pm 1^\circ\text{C}$) for 28 days.
- **Measurement:** The consumption of oxygen is measured over time using a respirometer.
- **Data Analysis:** The percentage of biodegradation is calculated as the ratio of the biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches the pass level of >60% ThOD within a 10-day window during the 28-day test period.

OECD 111: Hydrolysis as a Function of pH

Objective: To determine the rate of abiotic hydrolysis of a chemical at different pH values.

Methodology:

- **Test Solutions:** Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- **Test Substance Addition:** **Dibutyl Adipate** is added to the buffer solutions at a concentration not exceeding half of its water solubility.
- **Incubation:** The solutions are incubated in the dark at a constant temperature (e.g., 50°C for a preliminary test) for a specified period.

- Sampling and Analysis: Aliquots are taken at various time intervals and analyzed for the concentration of the parent compound using a suitable analytical method (e.g., gas chromatography).
- Data Analysis: The rate of hydrolysis and the half-life are calculated for each pH.

OECD 316: Phototransformation of Chemicals in Water – Direct Photolysis

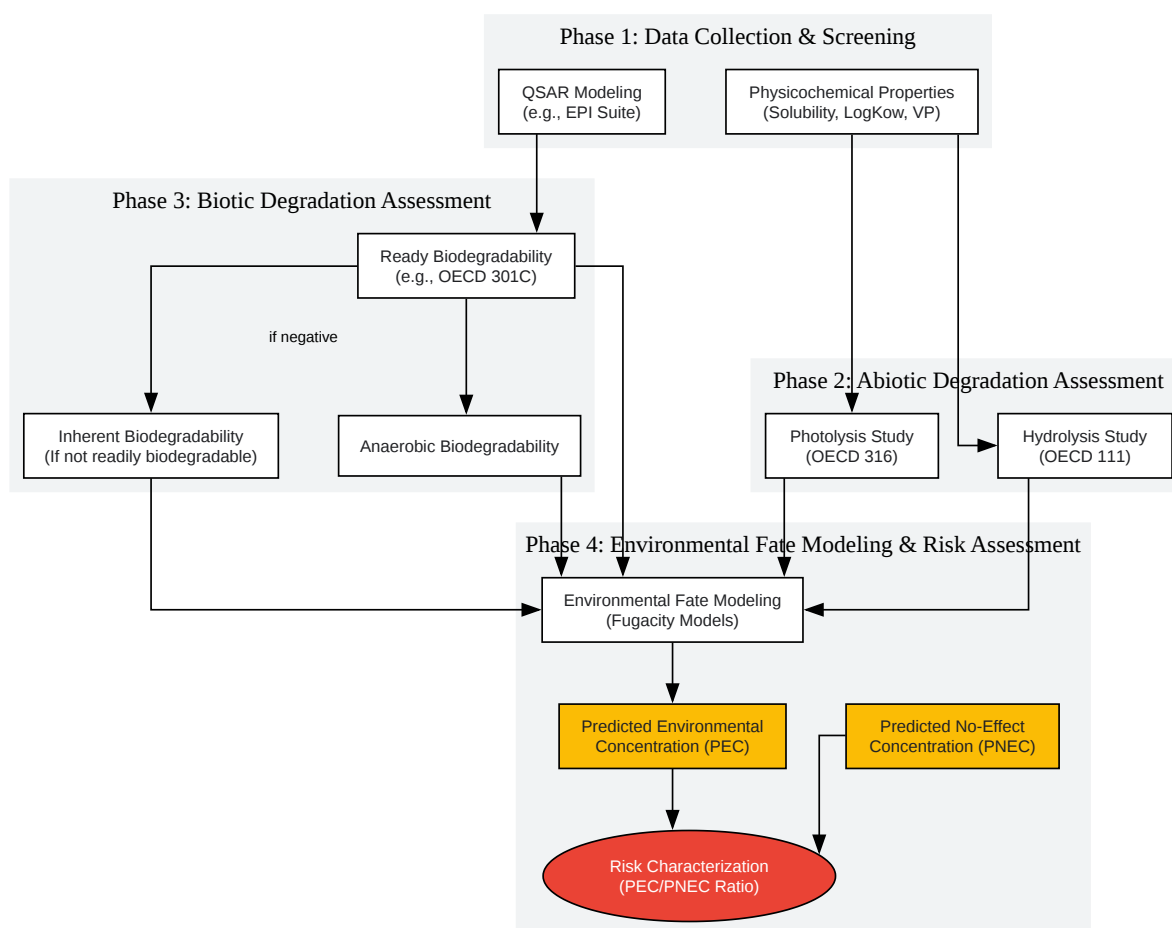
Objective: To determine the rate of direct photolysis of a chemical in water.

Methodology:

- Test Solutions: A solution of **Dibutyl Adipate** in purified water is prepared.
- Irradiation: The test solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Control samples are kept in the dark.
- Sampling and Analysis: Samples are withdrawn at different time points and the concentration of **Dibutyl Adipate** is determined.
- Data Analysis: The rate of photolysis and the photolytic half-life are calculated.

Environmental Fate Assessment Workflow

A structured workflow is essential for a comprehensive environmental fate assessment of a chemical. The following diagram illustrates a logical sequence of steps, from initial data gathering to risk characterization.



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Workflow for Environmental Fate Assessment.

Conclusion

Dibutyl Adipate is readily biodegradable under aerobic conditions, with hydrolysis being a significant abiotic degradation pathway in alkaline environments. Direct photolysis is not a major degradation route. The primary environmental fate of **Dibutyl Adipate** is expected to be rapid biodegradation in soil and water. While data on its anaerobic biodegradation is limited, the known degradation of its constituent monomers suggests that it is unlikely to persist in anaerobic environments. The information presented in this guide provides a robust foundation for the environmental risk assessment of **Dibutyl Adipate**.

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